

Personal protective equipment for handling PSB-1114 tetrasodium

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Compound of Interest

Compound Name: PSB-1114 tetrasodium

Cat. No.: B610303

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Essential Safety and Handling Guide for PSB-1114 Tetrasodium

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and logistical information for the use of **PSB-1114 tetrasodium** in a laboratory setting. Adherence to these guidelines is critical to ensure personal safety and maintain experimental integrity.

PSB-1114 tetrasodium is a potent and selective agonist for the P2Y2 receptor, a G protein-coupled receptor involved in numerous physiological processes.^{[1][2]} Its use as a research tool necessitates a thorough understanding of its properties and the implementation of appropriate safety measures.

Personal Protective Equipment (PPE) and Handling

While a specific Safety Data Sheet (SDS) for **PSB-1114 tetrasodium** is not widely available, data from suppliers and structurally similar tetrasodium salts provide a strong basis for recommended safety protocols. The primary hazards are associated with eye contact, skin contact, inhalation, and ingestion.

Recommended PPE:

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles. A face shield is recommended if there is a risk of splashing.	Protects against eye irritation or serious eye damage from dust or solutions.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Prevents skin irritation or absorption.
Body Protection	Laboratory coat.	Protects against contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator may be necessary.	Minimizes the risk of respiratory tract irritation from inhalation of the powder form.

Operational Plan: Safe Handling and Storage

General Handling Precautions:

- Avoid contact: Do not get in eyes, on skin, or on clothing.
- Avoid inhalation: Avoid breathing dust or aerosols.
- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry place.
- Tocris Bioscience recommends storing **PSB-1114 tetrasodium** at -80°C.[\[1\]](#)

Disposal Plan

Dispose of **PSB-1114 tetrasodium** and any contaminated materials in accordance with local, state, and federal regulations. It is advisable to consult with your institution's environmental health and safety (EHS) department for specific guidance on chemical waste disposal.

Quantitative Data

The following table summarizes key quantitative data for **PSB-1114 tetrasodium**.

Property	Value	Source
Molecular Weight	622.14 g/mol	[1]
Purity	≥98% (HPLC)	[1]
EC50 (P2Y2 receptor)	134 nM	[3]
Solubility	Soluble in water	[1]
Storage Temperature	-80°C	[1]

Experimental Protocol: In Vitro P2Y2 Receptor Activation Assay

This protocol provides a general framework for assessing the activation of the P2Y2 receptor by **PSB-1114 tetrasodium** in a cell-based assay.

Objective: To determine the dose-dependent activation of the P2Y2 receptor by **PSB-1114 tetrasodium** by measuring a downstream signaling event (e.g., intracellular calcium mobilization or ERK phosphorylation).

Materials:

- Cells expressing the P2Y2 receptor (e.g., HEK293-P2Y2)
- PSB-1114 tetrasodium**
- Cell culture medium and supplements

- Assay buffer
- Reagents for detecting the downstream signal (e.g., Fluo-4 AM for calcium, or antibodies for Western blotting of pERK)
- Plate reader or Western blotting equipment

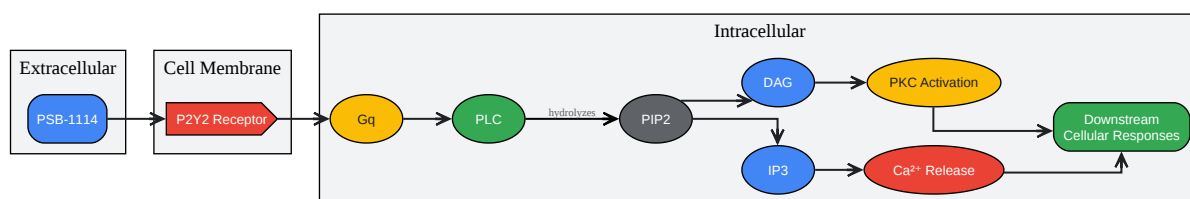
Procedure:

- Cell Culture: Culture the P2Y2-expressing cells under standard conditions until they reach the desired confluency for the assay.
- Preparation of PSB-1114 Stock Solution: Prepare a stock solution of **PSB-1114 tetrasodium** in an appropriate solvent (e.g., water or DMSO) at a high concentration.
- Serial Dilutions: Perform serial dilutions of the PSB-1114 stock solution in assay buffer to create a range of concentrations to be tested.
- Cell Treatment:
 - For calcium mobilization: Load the cells with a calcium indicator dye (e.g., Fluo-4 AM) according to the manufacturer's instructions. Add the different concentrations of PSB-1114 to the cells and immediately measure the fluorescence signal over time using a plate reader.
 - For ERK phosphorylation: Treat the cells with the different concentrations of PSB-1114 for a predetermined time (e.g., 5-15 minutes).
- Signal Detection:
 - For calcium mobilization: Analyze the fluorescence data to determine the peak response for each concentration.
 - For ERK phosphorylation: Lyse the cells and perform Western blotting using antibodies specific for phosphorylated ERK (pERK) and total ERK.
- Data Analysis: Plot the response (e.g., peak fluorescence or pERK/total ERK ratio) against the logarithm of the PSB-1114 concentration. Fit the data to a dose-response curve to

determine the EC50 value.

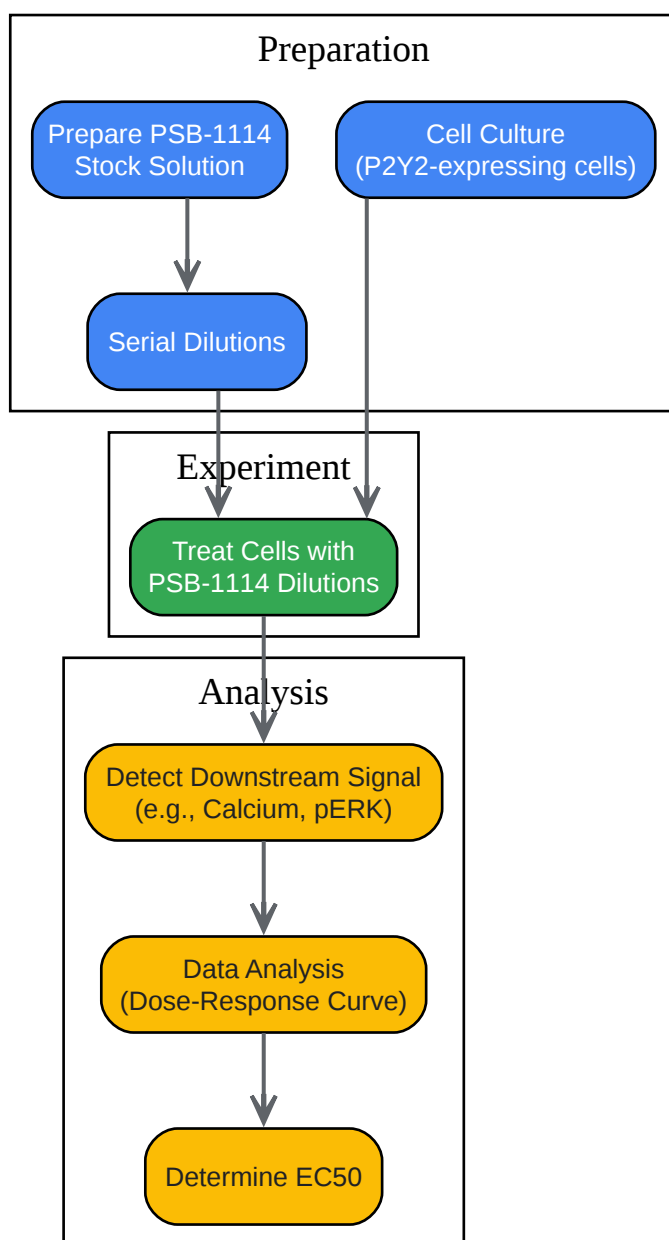
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the P2Y2 receptor signaling pathway and a typical experimental workflow for studying its activation.



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Caption: P2Y2 Receptor Signaling Pathway.



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Caption: Experimental Workflow for P2Y2 Activation.

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